

Application Notes: Formulation of Phenethyl Isovalerate in Food and Beverage Systems

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Compound of Interest

Compound Name: Phenethyl isovalerate

CAS No.: 140-26-1

Cat. No.: B1208491

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Introduction

Phenethyl isovalerate (CAS No. 140-26-1) is a flavor ester widely valued in the food and beverage industry for its potent and multifaceted sensory profile.^{[1][2][3]} Characterized by sweet, fruity, and floral notes, it imparts a soft rosy character with nuances of apple, pineapple, peach, and honey.^{[2][4]} This aromatic compound is found naturally in apples, mint, and some fruit-based spirits like brandy and cider.^[5] Recognized as Generally Recognized as Safe (GRAS) by the Flavor and Extract Manufacturers Association (FEMA), its FEMA number is 2871.^{[6][7][8]}

The primary challenge in its application lies in its physicochemical properties: it is a lipophilic, volatile liquid that is practically insoluble in water.^{[3][6]} These characteristics necessitate sophisticated formulation strategies to ensure its stability, homogeneity, and controlled release in diverse food matrices, especially in aqueous-based systems like beverages.

This guide provides researchers, scientists, and product developers with a comprehensive technical overview and actionable protocols for the effective formulation of **phenethyl**

isovalerate. It covers core physicochemical properties, systematic approaches to formulation based on application, and robust analytical methods for quality control.

Physicochemical Properties & Sensory Profile

A thorough understanding of **phenethyl isovalerate**'s properties is the foundation for successful formulation.

- Sensory Profile:** The aroma is predominantly fruity and floral, often described with notes of rose, apple, peach, pineapple, and honey.[2][4] The taste is sweet and fruity, with ripe pineapple and peachy nuances.[9] Its versatility allows it to blend well with other flavor compounds, enhancing fruit and floral accords in a wide range of products.[2]
- Regulatory Status:** **Phenethyl isovalerate** is affirmed as GRAS for use as a flavoring agent in food by the FDA (21 CFR 172.515) and JECFA.[6][8][10] The Joint FAO/WHO Expert Committee on Food Additives (JECFA) concluded it poses "no safety concern at current levels of intake when used as a flavouring agent".[6]

Table 1: Physicochemical Data of **Phenethyl Isovalerate**

Property	Value	Source(s)
Molecular Formula	C₁₃H₁₈O₂	[1][6]
Molecular Weight	206.28 g/mol	[1][6]
Appearance	Colorless to slightly yellow liquid	[1][6]
CAS Number	140-26-1	[1][6]
FEMA Number	2871	[6][7]
Boiling Point	263 - 268 °C at 760 mm Hg	[1][3][6][7]
Density	~0.974 g/mL at 25 °C	[7]
Solubility	Insoluble in water; Soluble in oils, ethanol, and propylene glycol.[3][6][11]	[3][6][11][12]

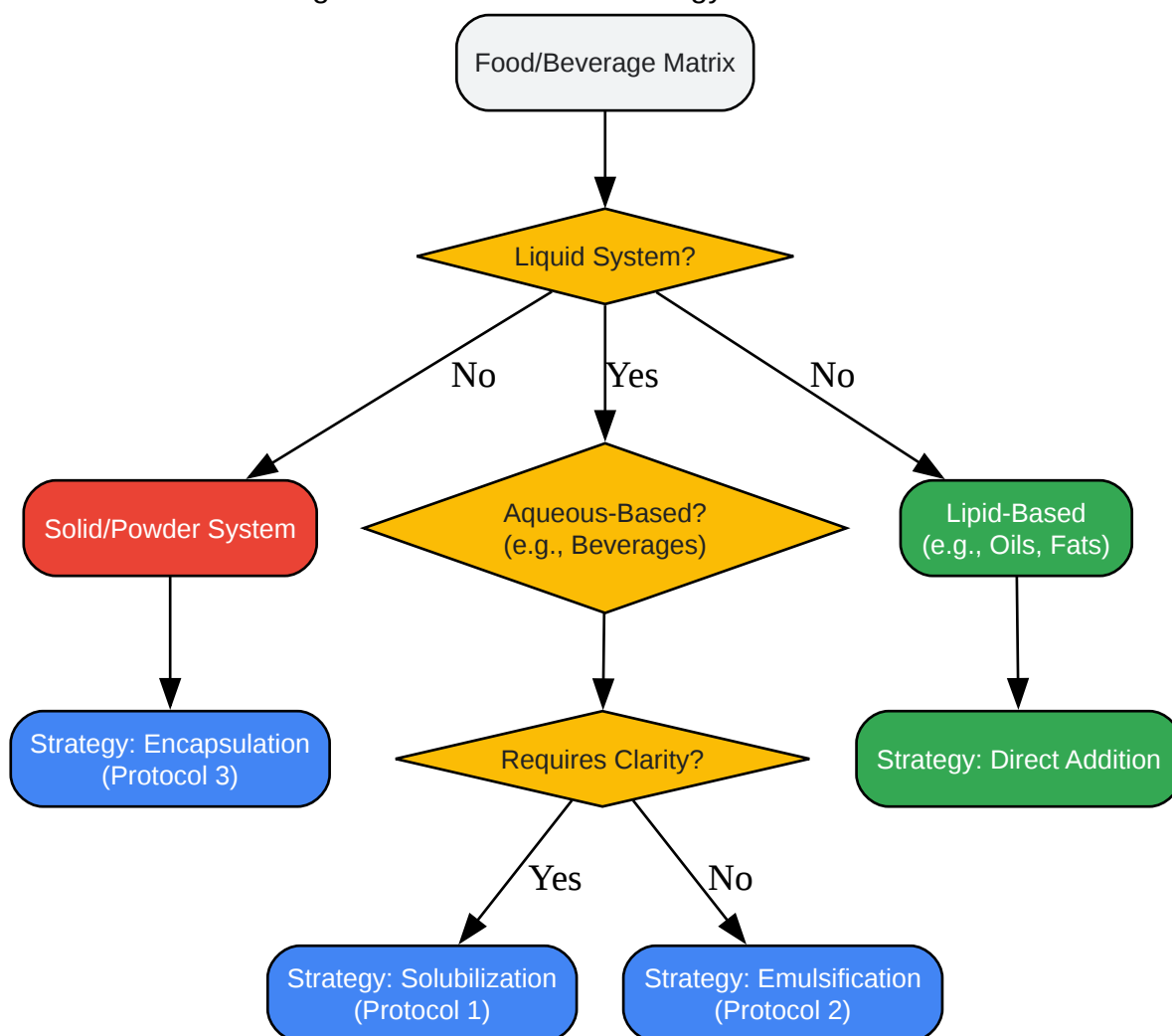
| LogP (o/w) | ~3.6 - 3.7 [[6] |

Core Formulation Principles & Strategy Selection

The effective delivery of **phenethyl isovalerate** hinges on overcoming two primary obstacles: its hydrophobicity (poor water solubility) and its volatility (potential for flavor loss during processing and storage). The choice of formulation strategy is dictated by the nature of the final food or beverage matrix.

The logical flow for selecting an appropriate formulation can be visualized as follows:

Diagram 1: Formulation Strategy Decision Tree



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Diagram 1: Formulation Strategy Decision Tree

Application-Specific Protocols

This method is ideal for applications where optical clarity is essential. It utilizes a food-grade co-solvent to create a concentrated flavor solution that is miscible in the final aqueous product.

Causality: **Phenethyl isovalerate** is highly soluble in solvents like propylene glycol and ethanol.[3][6] By first dissolving it in a co-solvent, a stable, homogenous stock solution is created, which can then be easily dispersed into a larger water-based system without causing cloudiness or separation.

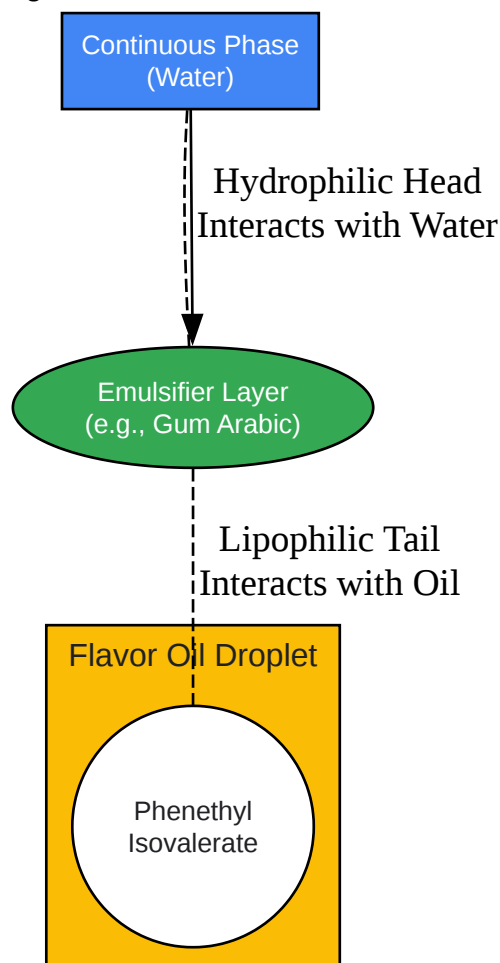
Step-by-Step Methodology:

- Solvent Selection: Choose a food-grade solvent. Propylene glycol is often preferred for its neutral taste and high solvency. Ethanol is also effective but can impart a slight alcoholic note.
- Preparation of Flavor Concentrate (10% w/w):
 - Tare a clean, dry glass beaker on an analytical balance.
 - Add 90.0 g of propylene glycol.
 - Add 10.0 g of **phenethyl isovalerate** to the solvent.
 - Mix gently with a magnetic stirrer until the solution is completely homogenous and clear.
- Application: This 10% stock solution can now be dosed into the final beverage formulation. For a target concentration of 2 ppm (2 mg/kg) **phenethyl isovalerate** in the final product, you would add 20 mg of the stock solution per kg of beverage.
- Validation: Always prepare a small test batch to confirm clarity and sensory profile before scaling up. The final concentration of the co-solvent must comply with regulatory limits for the specific food category.

For opaque or cloudy systems, an oil-in-water (O/W) emulsion is the most effective delivery method.[13] This protocol creates fine droplets of the flavor oil dispersed within the water phase, stabilized by an emulsifying agent.

Causality: Emulsifiers such as gum arabic (gum acacia) or modified starches possess both hydrophilic (water-loving) and lipophilic (oil-loving) properties.[14][15][16] They adsorb at the oil-water interface, creating a protective barrier that prevents the small flavor oil droplets from coalescing, thus ensuring long-term stability.[17] Gum arabic is considered the "gold standard" for beverage emulsions due to its ability to create highly stable emulsions over a wide range of conditions.[15]

Diagram 2: O/W Emulsion Structure



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Diagram 2: O/W Emulsion Structure

Step-by-Step Methodology:

- Prepare Aqueous Phase:

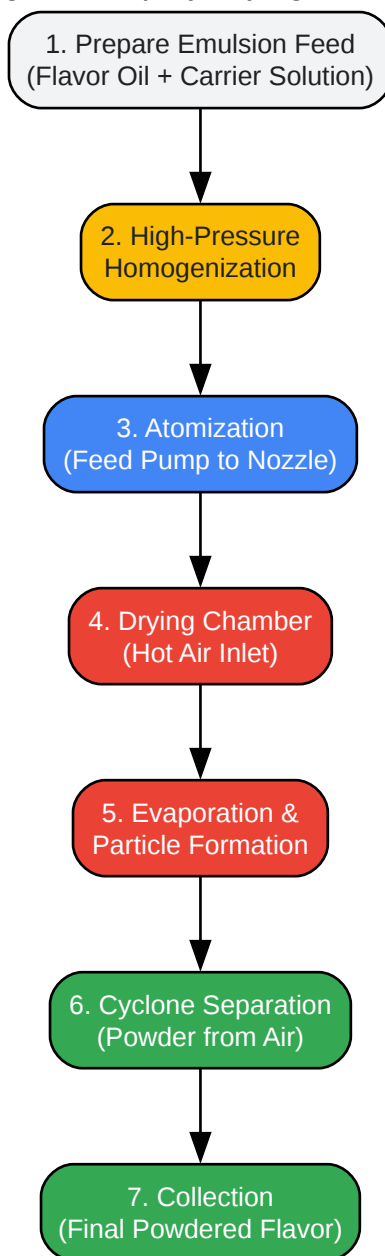
- In a primary vessel, dissolve 150.0 g of gum arabic in 740.0 g of deionized water. Mix with an overhead stirrer until fully hydrated. This may take several hours.
- Add preservatives (e.g., sodium benzoate) as required by the final application's pH.
- Prepare Oil Phase:
 - In a separate beaker, combine 10.0 g of **phenethyl isovalerate** with 90.0 g of a neutral carrier oil (e.g., MCT oil or other vegetable oil). If required for beverage stability, a weighting agent can be added to match the density of the oil phase to the water phase. [\[13\]](#)[\[18\]](#)
- Create Pre-Emulsion:
 - Slowly add the oil phase to the aqueous phase while mixing with a high-shear rotor-stator homogenizer (e.g., Silverson, Ultra-Turrax) at 5,000-8,000 rpm for 10-15 minutes. This creates a coarse emulsion.
- High-Pressure Homogenization:
 - Pass the pre-emulsion through a two-stage high-pressure homogenizer. A typical setting is 250 bar on the first stage and 50 bar on the second stage.
 - Pass the emulsion through the homogenizer 2-3 times to achieve a small, uniform droplet size (typically <1 μm), which is critical for stability.
- Validation: The resulting emulsion concentrate should be milky-white and stable against creaming or separation. It can be dosed into the final product and its stability should be monitored over time.

Spray drying is the industry-standard method for converting liquid, volatile flavors into a stable, free-flowing powder.[\[19\]](#)[\[20\]](#) This protects the flavor from oxidation and heat and controls its release.

Causality: The process involves atomizing an emulsion (containing the flavor) into a hot air stream.[\[21\]](#) Water evaporates almost instantly, forming a protective solid matrix (the "wall material," typically a carbohydrate like maltodextrin or gum arabic) around the flavor oil (the

"core material").^[22] This matrix physically entraps the volatile compounds, protecting them from degradation and premature release.^[23]

Diagram 3: Spray Drying Workflow



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Diagram 3: Spray Drying Workflow

Step-by-Step Methodology:

- Prepare Emulsion Feed:
 - Follow steps 1-3 from Protocol 2 to create a stable pre-emulsion. A common formulation for spray drying is:
 - Wall Material: 25-30% (e.g., a blend of Maltodextrin DE 10-15 and Modified Starch/Gum Arabic)
 - Core Material (Flavor Oil): 5-10%
 - Water: 60-70%
 - The total solids content of the feed is a critical parameter influencing efficiency.[\[22\]](#)
- Set Spray Dryer Parameters:
 - Inlet Air Temperature: Typically 160-200 °C. Higher temperatures increase evaporation rate but can risk flavor degradation.
 - Outlet Air Temperature: Typically 70-90 °C. This is a key indicator of the final powder's moisture content and stability.
 - Feed Rate: Adjust to maintain the target outlet temperature.
- Execution:
 - Pump the homogenized emulsion feed through the atomizer (nozzle or rotary wheel) into the drying chamber.
 - The fine droplets mix with the hot air, and drying occurs in seconds.
 - The dried powder is separated from the air stream in a cyclone and collected in a receptacle.
- Post-Processing & Storage:
 - Cool the powder to room temperature before packaging in airtight, moisture-proof containers (e.g., foil-lined bags) to prevent caking and oxidation.

- Store in a cool, dry place away from direct sunlight.

Stability & Quality Control

Validating the concentration and stability of **phenethyl isovalerate** in the final product is essential for ensuring quality and shelf-life.

Table 2: Typical Usage Levels of **Phenethyl Isovalerate**

Application	Recommended Level (ppm, mg/kg)
Beverages	0.5 - 5.0
Hard Candy / Confectionery	5.0 - 20.0
Baked Goods	10.0 - 30.0
Chewing Gum	20.0 - 50.0
Dairy Products	2.0 - 10.0

(Source: Levels are indicative based on industry practice and sensory impact.[4])

This is a standard, sensitive method for analyzing volatile and semi-volatile compounds like **phenethyl isovalerate** in complex food matrices.[24]

Causality: HS-SPME concentrates volatile analytes from the headspace above a sample onto a coated fiber. This allows for efficient extraction and cleanup, minimizing matrix interference before injection into the Gas Chromatograph-Mass Spectrometer (GC-MS) for separation and quantification.[24][25]

Step-by-Step Methodology:

- Sample Preparation:
 - Accurately weigh 2.0 g of the food product (liquid or homogenized solid) into a 20 mL headspace vial.

- Add 5.0 mL of deionized water and 1.0 g of sodium chloride (to increase the volatility of the analyte).
- Spike with a known concentration of an appropriate internal standard (e.g., deuterated **phenethyl isovalerate** or a different ester with similar properties not present in the sample).
- Immediately seal the vial with a PTFE/silicone septum cap.
- HS-SPME Extraction:
 - Place the vial in a heated agitator (e.g., at 60 °C).
 - Equilibrate the sample for 15 minutes.
 - Expose a SPME fiber (e.g., 50/30 µm DVB/CAR/PDMS) to the headspace for 30 minutes under agitation to adsorb the volatile compounds.
- GC-MS Analysis:
 - Injection: Desorb the SPME fiber in the hot GC inlet (e.g., at 250 °C) for 5 minutes in splitless mode.
 - Column: Use a non-polar or medium-polarity capillary column (e.g., DB-5ms, 30 m x 0.25 mm x 0.25 µm).
 - Oven Program: Start at 50 °C, hold for 2 min, ramp to 250 °C at 10 °C/min, and hold for 5 min.
 - MS Detection: Use Electron Ionization (EI) mode, scanning a mass range of m/z 40-350. For quantification, use Selected Ion Monitoring (SIM) of characteristic ions for **phenethyl isovalerate** (e.g., m/z 104, 57, 105) and the internal standard.
- Quantification:
 - Create a calibration curve using standards of known **phenethyl isovalerate** concentration prepared in a similar matrix.

- Calculate the concentration in the sample by comparing the peak area ratio of the analyte to the internal standard against the calibration curve.

Conclusion

The successful formulation of **phenethyl isovalerate** is a function of understanding its inherent physicochemical limitations and selecting a delivery system tailored to the specific food or beverage matrix. For clear aqueous systems, co-solvent solubilization provides a straightforward solution. For opaque liquids, high-pressure homogenization is required to create stable oil-in-water emulsions. For dry applications, spray drying offers the highest degree of protection and stability. Each of these methods, when paired with robust analytical validation, enables the food scientist to harness the full, complex, and desirable sensory profile of this versatile flavor ingredient.

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- To cite this document: BenchChem. [Application Notes: Formulation of Phenethyl Isovalerate in Food and Beverage Systems]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1208491/docs#application-notes-formulation-of-phenethyl-isovalerate-in-food-and-beverage-systems\]](https://www.benchchem.com/product/b1208491/docs#application-notes-formulation-of-phenethyl-isovalerate-in-food-and-beverage-systems)

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